

Essential Safety and Operational Guide for Handling 4-Aminophenylboronic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Aminophenylboronic acid

Cat. No.: B1224232

[Get Quote](#)

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **4-Aminophenylboronic acid**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

4-Aminophenylboronic acid is classified as a substance that can cause skin, eye, and respiratory irritation.[1][2] Its hydrochloride salt is harmful if swallowed.[3][4][5]

GHS Hazard Statements:

- H315: Causes skin irritation[1][2]
- H319: Causes serious eye irritation[1][2]
- H335: May cause respiratory irritation[1][2]
- H302 (for hydrochloride salt): Harmful if swallowed[3][4][5]

Signal Word: Warning[1][2][4][5]

Hazard Pictogram:

- GHS07 (Exclamation Mark)[4][5]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to prevent exposure.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A full-face shield is recommended if there is a risk of splashing.[1][6]	To protect eyes from contact, which can cause serious irritation.[6]
Hand Protection	Chemically resistant gloves (e.g., nitrile) should be worn.[6][7]	To prevent skin contact and potential irritation.[6]
Body Protection	A laboratory coat is required. For larger quantities or tasks with a higher risk of exposure, a chemical-resistant apron should be worn over the lab coat.[6] Fire/flammable resistant and impervious clothing is also recommended.[1]	To protect skin from accidental splashes or spills.[6]
Respiratory Protection	For handling small quantities in a well-ventilated fume hood, respiratory protection may not be necessary.[6] If dust or aerosols are generated, or if exposure limits are exceeded, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates (such as a dust mask type N95) should be used.[4][5][6][7]	To prevent respiratory tract irritation.[6][7]

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the safe handling of **4-Aminophenylboronic acid** in a laboratory setting.

1. Preparation:

- Ensure that a safety shower and eyewash station are readily accessible and in close proximity to the workstation.[\[6\]](#)
- Conduct all work in a well-ventilated area, preferably within a certified chemical fume hood.
[\[6\]](#)[\[8\]](#)
- The work area should be clean and free of clutter.

2. Donning PPE:

- Put on all required personal protective equipment as outlined in the table above before handling the chemical.

3. Handling:

- Avoid all personal contact, including the inhalation of dust or vapors.[\[6\]](#)
- Avoid the formation of dust and aerosols.[\[8\]](#)
- Use non-sparking tools.[\[8\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[7\]](#)
- Wash hands thoroughly with soap and water after handling and before breaks.[\[6\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[6\]](#)

4. Post-Handling:

- Clean the work area to remove any residual chemical.
- Remove any contaminated clothing immediately and wash it before reuse.[\[1\]](#)

- Properly remove and dispose of contaminated PPE as hazardous waste.

Emergency Procedures

Spill Response:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[6]
- Ventilate: Ensure the area is well-ventilated, if it is safe to do so.[6]
- Contain: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill. Avoid raising dust.[6]
- Clean-up: Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.[6]

First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[1]
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash with plenty of water. If skin irritation occurs, get medical help.[1]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[3]

Storage and Disposal Plan

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][8]
- Store locked up.[1]

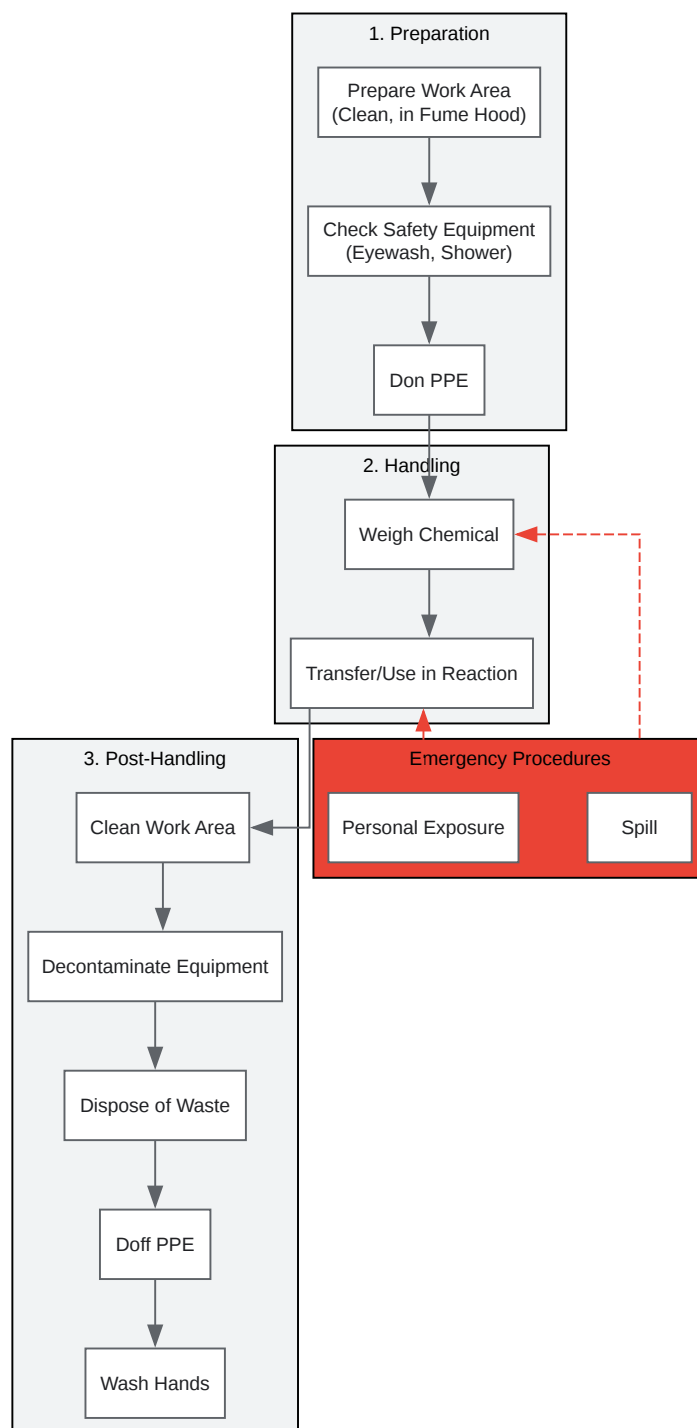
- Store apart from foodstuff containers or incompatible materials.[8]

Disposal:

- All waste generated from the use of **4-Aminophenylboronic acid**, including contaminated PPE and empty containers, must be considered hazardous waste.[6]
- Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable local, state, and federal regulations.[1]
- Do not pour waste down the drain.[6] Contaminated materials should be collected in a designated, labeled, and sealed container for hazardous waste.[6]

Workflow for Handling 4-Aminophenylboronic Acid

Workflow for Handling 4-Aminophenylboronic Acid



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **4-Aminophenylboronic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. 4-Aminophenylboronic acid - Safety Data Sheet [chemicalbook.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. 4-Aminophenylboronic acid 95 80460-73-7 [sigmaaldrich.com]
- 5. 4-氨基苯硼酸 盐酸盐 95% | Sigma-Aldrich [sigmaaldrich.com]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 4-Aminophenylboronic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1224232#personal-protective-equipment-for-handling-4-aminophenylboronic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com